

Personal protective equipment for handling 3,5-Dibromoaniline hydrochloride

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Compound of Interest

Compound Name: 3,5-Dibromoaniline hydrochloride

Cat. No.: B070281

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Essential Safety and Handling Guide for 3,5-Dibromoaniline Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dibromoaniline hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Physicochemical Data

3,5-Dibromoaniline hydrochloride is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3] It is also very toxic to aquatic life with long-lasting effects.[3]

Property	Value
Molecular Formula	C ₆ H ₆ Br ₂ ClN
Molecular Weight	287.38 g/mol [1][4]
CAS Number	188349-40-8[1]
Appearance	Solid (form may vary)
Melting Point	53.0°C to 54.5°C (for 3,5-Dibromoaniline)[2]
GHS Hazard Statements	H302, H315, H319, H335, H410[1][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following PPE is mandatory when handling **3,5-Dibromoaniline hydrochloride**:

- Hand Protection: Wear two pairs of chemotherapy-grade, powder-free gloves.[\[5\]](#)[\[6\]](#) Change gloves every 30-60 minutes or immediately if contamination is suspected.[\[5\]](#)
- Eye and Face Protection: Use safety goggles and a face shield to protect against splashes.[\[5\]](#) Standard eyeglasses are not sufficient.
- Body Protection: A disposable, long-sleeved gown that closes in the back and has tight-fitting cuffs is required.[\[7\]](#) Gowns should be changed every two to three hours or immediately after a spill.[\[7\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator (e.g., N95) when handling the powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of dust.[\[5\]](#)[\[8\]](#) Surgical masks offer inadequate protection.[\[5\]](#)[\[9\]](#)
- Foot Protection: Wear disposable, skid-resistant shoe covers over footwear.[\[7\]](#)

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is essential for safety. All handling of **3,5-Dibromoaniline hydrochloride** should occur within a designated area, such as a chemical fume hood, to ensure proper ventilation.[\[8\]](#)

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible and operational.[\[8\]](#)
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the required PPE as specified above.

- Weighing and Aliquoting:
 - Conduct all weighing and handling of the solid compound within a chemical fume hood or other ventilated enclosure to avoid dust formation.[4]
 - Use spark-proof tools if there is a risk of ignition.[4]
 - Close the container tightly immediately after use.[3][8]
- Experimental Use:
 - Handle the compound in a well-ventilated area, preferably a chemical fume hood.[4]
 - Avoid direct contact with skin and eyes.[8]
 - Do not eat, drink, or smoke in the handling area.[1][3]
- Post-Handling:
 - Thoroughly decontaminate the work surface after use.
 - Carefully remove and dispose of all contaminated PPE as hazardous waste.
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2][3]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][10]
- Skin Contact: Promptly remove all contaminated clothing.[10] Immediately flush the affected skin with copious amounts of soap and water for at least 15 minutes.[11] Seek medical attention if irritation persists.[4]

- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[11][12] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a poison control center or doctor immediately.[1][4]

Accidental Release or Spill:

- Minor Spill:
 - Alert others in the area.
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material like sand or vermiculite.[13] Avoid creating dust.[3]
 - Carefully sweep or scoop the material into a suitable, closed container for disposal.[13]
 - Decontaminate the spill area.
- Major Spill:
 - Evacuate the area immediately and prevent re-entry.[4]
 - Alert your institution's environmental health and safety (EHS) office or emergency response team.[12][13]
 - Remove all sources of ignition.[4]

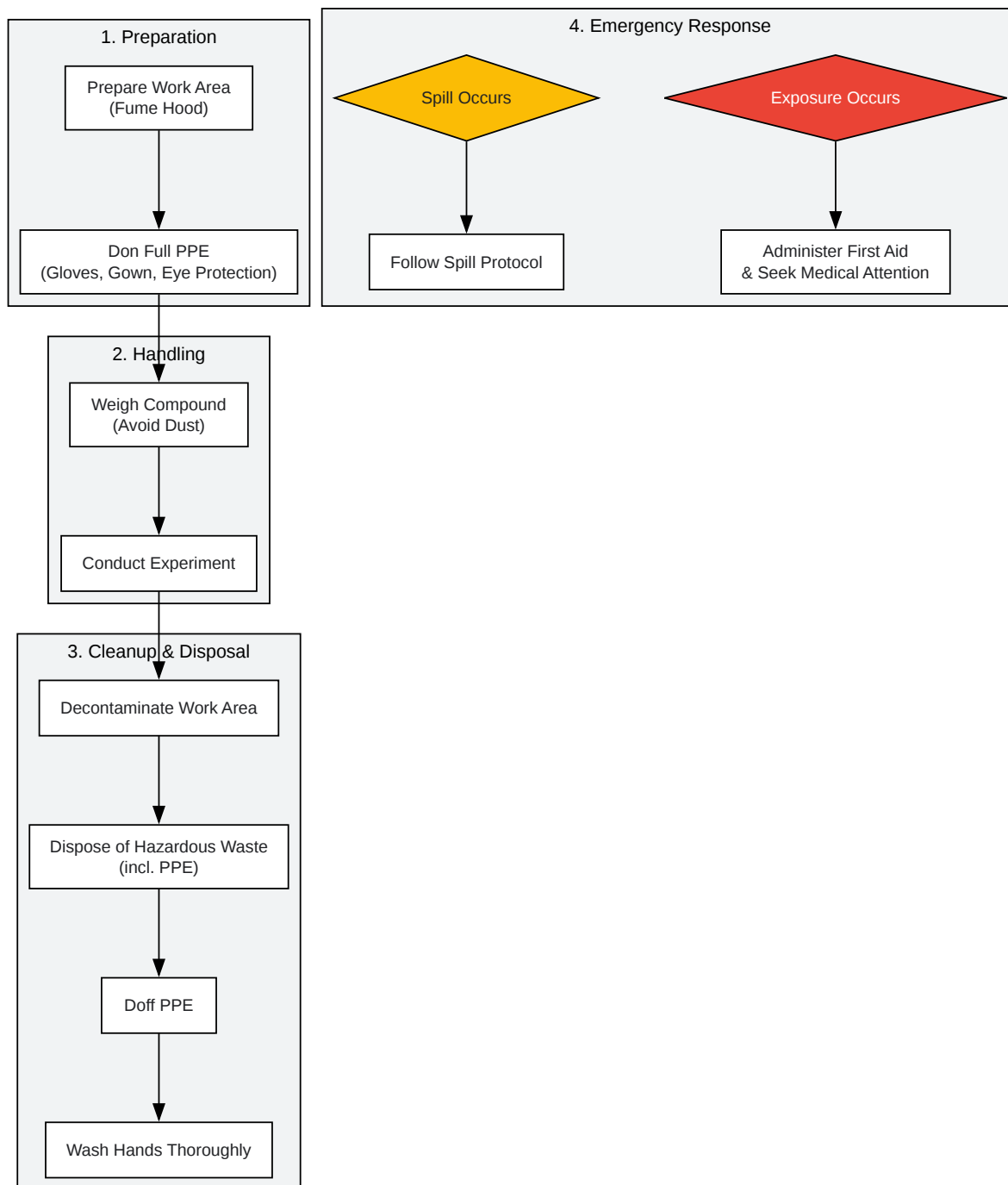
Disposal Plan

3,5-Dibromoaniline hydrochloride and any materials contaminated with it must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste, including contaminated PPE and absorbent materials, in a designated, properly labeled, and sealed hazardous waste container.[4][13]

- Disposal:
 - Dispose of the waste through an approved hazardous waste disposal facility.[\[1\]](#)[\[3\]](#) Do not empty into drains or release into the environment.[\[4\]](#)[\[8\]](#)
 - Follow all local, regional, and national regulations for hazardous waste disposal.[\[8\]](#)

Safe Handling Workflow



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Caption: Workflow for handling **3,5-Dibromoaniline hydrochloride**.

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